

Simazine hydrochloride proper disposal procedures

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Compound of Interest

Compound Name: *Simazine hydrochloride*

CAS No.: *15386-48-8*

Cat. No.: *B12689331*

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Core Directive: The "Chain of Custody" Approach

Disposing of **Simazine hydrochloride** (Simazine HCl) requires more than simply checking a waste code.^[1] As a chloro-s-triazine herbicide derivative often used in research for its photosynthetic inhibition properties (PSII blockade), its disposal must account for two distinct chemical realities:

- The Triazine Core: Highly persistent in the environment (half-life >100 days in some matrices), suspected carcinogen, and potent endocrine disruptor.^[1]
- The Hydrochloride Salt: A cationic form that is stable only in acidic conditions.^[1] Crucial Operational Insight: Diluting Simazine HCl with neutral water can cause the free base (Simazine) to precipitate out of solution (Solubility ~6.2 mg/L), potentially clogging waste lines or creating non-compliant sludge.^[1]

This guide treats Simazine HCl disposal as a Chain of Custody workflow—from benchtop stabilization to final thermal destruction.^[1]

Hazard Identification & Safety Pre-requisites

Before handling waste, validate the material properties.^[1] Simazine HCl is a research-grade salt of Simazine (CAS 122-34-9).^[1]

Hazard Class	Signal Word	Hazard Statements (GHS)	Critical Safety Insight
Carcinogenicity	WARNING	H351: Suspected of causing cancer	Handle as a "Select Carcinogen" under laboratory safety standards. ^[1]
Aquatic Toxicity	WARNING	H400/H410: Very toxic to aquatic life	Zero-discharge policy. No drain disposal permitted under any concentration. ^[1]
Chemical Nature	N/A	Weak Base Salt (pKa ~1. ^[1] 7)	Hydrolysis Risk: Contact with water may release HCl and precipitate solid Simazine. ^[1]

Mandatory PPE:

- Respiratory: N95 or P100 respirator if handling dry powder (dust hazard).^[1]
- Dermal: Nitrile gloves (0.11 mm thickness minimum) provide adequate splash protection.^[1] Double-gloving recommended for concentrated salt solutions.^[1]
- Ocular: Chemical splash goggles (ANSI Z87.1).^[1]

Waste Characterization & Classification

Proper regulatory classification ensures the waste is accepted by your incineration vendor.^[1]

- RCRA Status (USA): Simazine is not a P-listed or U-listed waste.^[1] However, it must be treated as Hazardous Chemical Waste due to its toxicity profile.^[1]

- Waste Code Assignment:
 - If the waste contains flammable solvents (e.g., ethanol/methanol used for cleaning): D001 (Ignitable).[1]
 - If the waste is a pure solid or aqueous acid solution: Label as "Non-RCRA Regulated Hazardous Waste" (unless state regulations like California Title 22 apply, where it is a "Toxic Waste").[1]
- Segregation Rule: Do not mix Simazine HCl waste with strong oxidizers or alkaline waste.[1] The salt is acidic; mixing with bleach or bases can generate heat or unexpected gases.[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Powder/Crystals)

Use this for expired stocks, spilled solids, or contaminated weighing boats.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Glass is acceptable but poses a breakage risk during transport.[1]
- Transfer: Transfer solid material directly into the container. Do not dissolve in water to "wash it down." [1]
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: "**Simazine Hydrochloride**, Solid." [1]
 - Hazard Checkbox: Toxic.[1][2]
- Deactivation (Not Recommended for Solids): Do not attempt to chemically neutralize solid stocks in the lab.[1] The volume of acid/base required generates excessive secondary waste. [1] Send for incineration.

Protocol B: Liquid Waste (Stock Solutions)

Use this for HPLC effluents, mother liquors, or reaction mixtures.[1]

- Segregation:

- Organic Stream: If dissolved in Methanol, DMSO, or Ethanol, place in the "Flammable Organic Waste" stream.[1]
- Aqueous/Acidic Stream: If dissolved in acidic water, place in the "Aqueous Acidic Waste" stream.[1]
- Precipitation Check: If you must combine a Simazine HCl solution with a neutral aqueous stream, watch for white cloudiness (precipitation).[1]
 - Action: If precipitation occurs, the waste container may accumulate sludge.[1] Agitate before final sealing or keep separate to prevent clogging.[1]
- Labeling: clearly state the solvent matrix (e.g., "Simazine HCl in 0.1M HCl").[1]

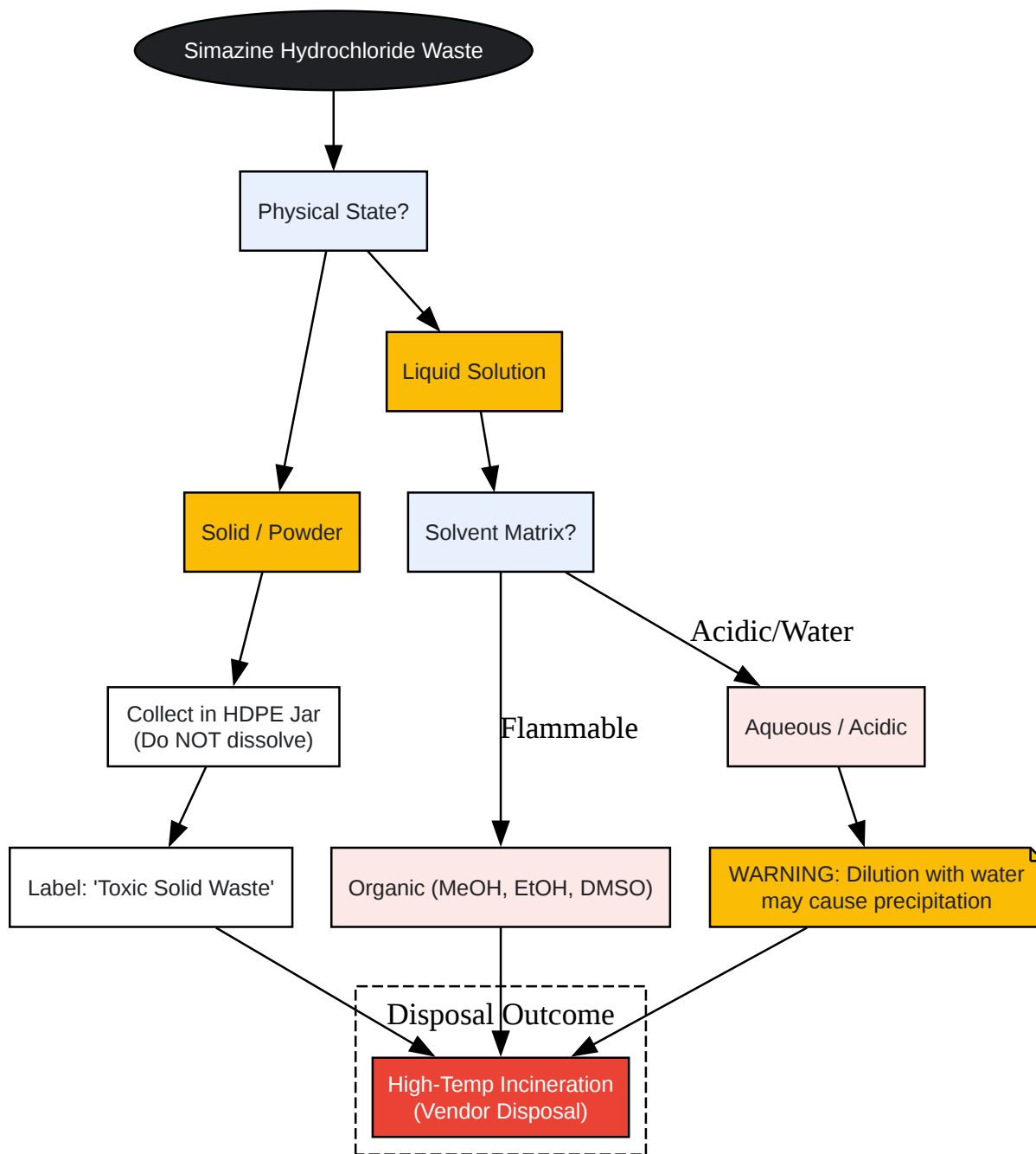
Protocol C: Spill Cleanup (The "Ethanol Wash" Method)

Simazine is poorly soluble in water but soluble in alcohols.[1] Water alone will spread the contamination.[1]

- Isolate: Demarcate the area (15 ft radius).[1]
- Solid Spill: Cover with a damp paper towel (dampened with water) to prevent dust, then scoop into a waste jar.[1]
- Residue/Liquid Spill:
 - Step 1: Absorb bulk liquid with polypropylene pads or vermiculite.[1]
 - Step 2: Wet a wipe with 60-70% Ethanol.[1][3] Scrub the surface.[1][3] The ethanol solubilizes the Simazine residue better than water.[1]
 - Step 3: Perform a final wash with soap and water.[1][3]
- Disposal: All wipes and absorbent pads go into the Solid Hazardous Waste bin.

Visualizing the Disposal Logic

The following diagram illustrates the decision matrix for segregating Simazine HCl waste to ensure compliance and prevent plumbing blockages.



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Caption: Decision tree for Simazine HCl waste segregation. Note the critical warning regarding aqueous dilution and precipitation risks.[1]

Regulatory & Compliance Summary

Regulatory Body	Classification	Requirement
EPA (Federal)	Non-Listed Hazardous Waste	Must be managed as hazardous due to toxicity.[1] Do not drain dispose.
DOT (Transport)	UN 3077	Environmentally hazardous substance, solid, n.o.s.[1] (Simazine).[1][2][4][5][6][7][8] [9]
OSHA	Hazardous Chemical	SDS must be accessible; "Select Carcinogen" protocols apply.[1]

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